

physical properties of 2-Amino-6-methoxybenzonitrile

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Compound of Interest

Compound Name: 2-Amino-6-methoxybenzonitrile

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An In-depth Technical Guide on the Physical Properties of **2-Amino-6-methoxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Amino-6-methoxybenzonitrile**, a chemical compound of interest in various research and development fields. The information is presented in a structured format to facilitate easy access and comparison of data. This guide also outlines general experimental protocols for the determination of key physical properties.

Core Physical Properties

The physical characteristics of a compound are fundamental to its application in research and drug development, influencing factors such as solubility, formulation, and reaction kinetics.

Summary of Physical Data

The following table summarizes the key physical and chemical properties of **2-Amino-6-methoxybenzonitrile**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ N ₂ O	[1][2][3]
Molecular Weight	148.16 g/mol	[1][2][3]
Melting Point	141 °C	[1]
Boiling Point	339.4 °C at 760 mmHg	[1][2]
Density	1.17 g/cm ³	[1]
Appearance	Fine off-white to light tan powder (for the related compound 2-amino-6-methoxybenzothiazole, suggesting a similar appearance)	[4]
Vapor Pressure	9.22E-05 mmHg at 25°C	[1]
Flash Point	159.1 °C	[1]
pKa (Predicted)	1.39 ± 0.10	[1]
LogP (Predicted)	1.73	[1]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere	[1]
CAS Number	1591-37-3	[1][3]

Experimental Protocols

Standard methodologies are employed to determine the physical properties of organic compounds like **2-Amino-6-methoxybenzonitrile**. While specific experimental data for this compound is not extensively published, the following general protocols are applicable.

Melting Point Determination

The melting point is a crucial indicator of purity.

- Apparatus: Capillary melting point apparatus (e.g., Mel-Temp or similar).
- Procedure:
 - A small, dry sample of the compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting range.^[5]^[6]

Boiling Point Determination

Due to the high boiling point of **2-Amino-6-methoxybenzonitrile**, distillation under reduced pressure is recommended to prevent decomposition.

- Apparatus: Simple or vacuum distillation apparatus.^[5]
- Procedure (Simple Distillation):
 - The compound is placed in a round-bottom flask with a few boiling chips.
 - The flask is connected to a distillation head with a condenser and a collection flask.
 - A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head.
 - The flask is heated, and the temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb, indicating the boiling point.^[5]

Solubility Assessment

Solubility is determined by testing the dissolution of the compound in various solvents.

- Procedure:

- A small, measured amount of the solute (e.g., 10 mg) is added to a test tube containing a small volume of the solvent (e.g., 1 mL).
- The mixture is agitated at a constant temperature.
- Observations are made to determine if the solid dissolves completely, partially, or not at all.^{[6][7][8]} This is repeated with a range of polar and non-polar solvents.

Spectroscopic Analysis

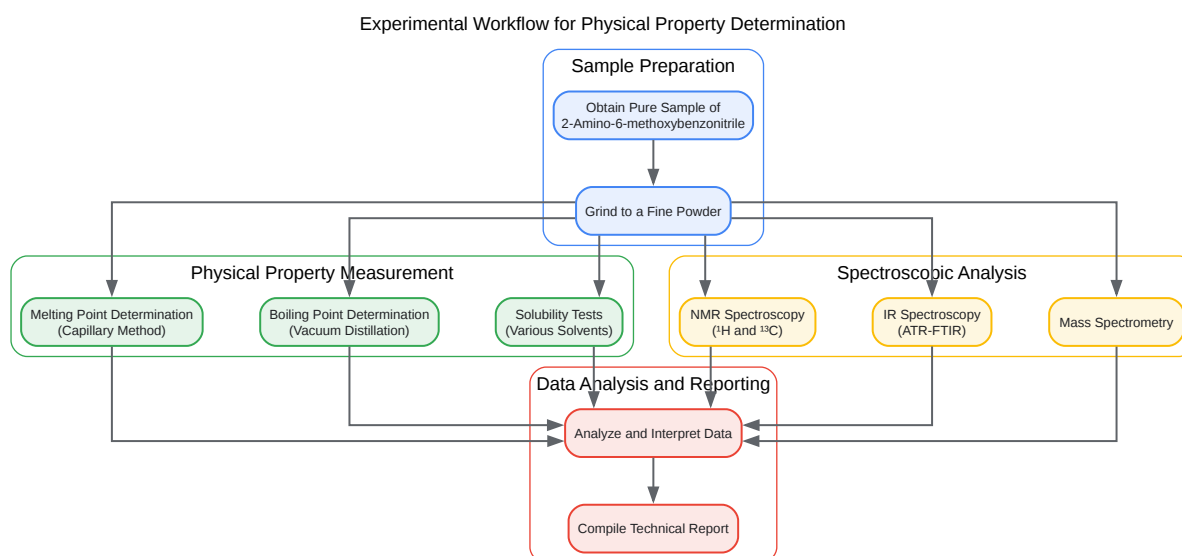
Spectroscopic techniques are essential for structural elucidation and confirmation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - A small amount of the sample is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
 - The solution is placed in an NMR tube.
 - ¹H and ¹³C NMR spectra are acquired to determine the chemical structure.^[9]
- Infrared (IR) Spectroscopy:
 - A small amount of the solid sample is placed on the crystal of an ATR-FTIR spectrometer.
 - The IR spectrum is recorded to identify functional groups present in the molecule.^[9]
- Mass Spectrometry (MS):
 - A dilute solution of the sample is prepared and introduced into the mass spectrometer.
 - The mass-to-charge ratio of the molecular ion and fragment ions are determined to confirm the molecular weight and aspects of the structure.^[9]

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a typical workflow for the characterization of the physical properties of a solid organic compound like **2-Amino-6-methoxybenzonitrile**.



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Caption: A logical workflow for determining the physical and spectroscopic properties of a solid organic compound.

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- To cite this document: BenchChem. [physical properties of 2-Amino-6-methoxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073248#physical-properties-of-2-amino-6-methoxybenzonitrile>]

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